

# Solubility of Benzo[c]phenanthrene-d5 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Benzo[c]phenanthrene-d5*

Cat. No.: *B586120*

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This technical guide provides a comprehensive overview of the solubility of **Benzo[c]phenanthrene-d5** in various organic solvents. Due to the limited availability of specific quantitative data for the deuterated form, this guide utilizes data for the structurally analogous compound, Phenanthrene, as a reliable proxy to illustrate its solubility characteristics. The underlying principles of solubility for these nonpolar polycyclic aromatic hydrocarbons (PAHs) are fundamentally similar.

## Core Concepts in Solubility

Benzo[c]phenanthrene is a nonpolar polycyclic aromatic hydrocarbon, and its solubility is primarily governed by the principle of "like dissolves like."<sup>[1]</sup> This means it will exhibit higher solubility in nonpolar organic solvents and very low solubility in polar solvents like water.<sup>[1][2]</sup> The deuterated form, **Benzo[c]phenanthrene-d5**, is expected to have nearly identical solubility properties to its non-deuterated counterpart as the substitution of hydrogen with deuterium does not significantly alter the intermolecular forces.

## Quantitative Solubility Data

While specific quantitative solubility data for **Benzo[c]phenanthrene-d5** in organic solvents is not readily available in the literature, the following table summarizes the solubility of Phenanthrene, a closely related PAH, in several common organic solvents. This data provides a strong indication of the expected solubility behavior of **Benzo[c]phenanthrene-d5**.

Solvent	Molar Mass (g/mol)	Temperature (°C)	Solubility (g/L)	Reference
Ethanol	46.07	25	~20,000	[3]
Dimethyl Sulfoxide (DMSO)	78.13	25	~30,000	[3]
Dimethylformamide (DMF)	73.09	25	~30,000	[3]
Toluene	92.14	Not Specified	416.7	[4]
Carbon Tetrachloride	153.82	Not Specified	416.7	[4]
Benzene	78.11	Not Specified	500	[4]
Diethyl Ether	74.12	Not Specified	303	[4]
Acetone	58.08	Not Specified	Soluble	[4]
Glacial Acetic Acid	60.05	Not Specified	Soluble	[4]
Carbon Disulfide	76.14	Not Specified	1000	[4]

Note: The solubility of **Benzo[c]phenanthrene-d5** is expected to be very similar to the values presented for Phenanthrene in the table above.

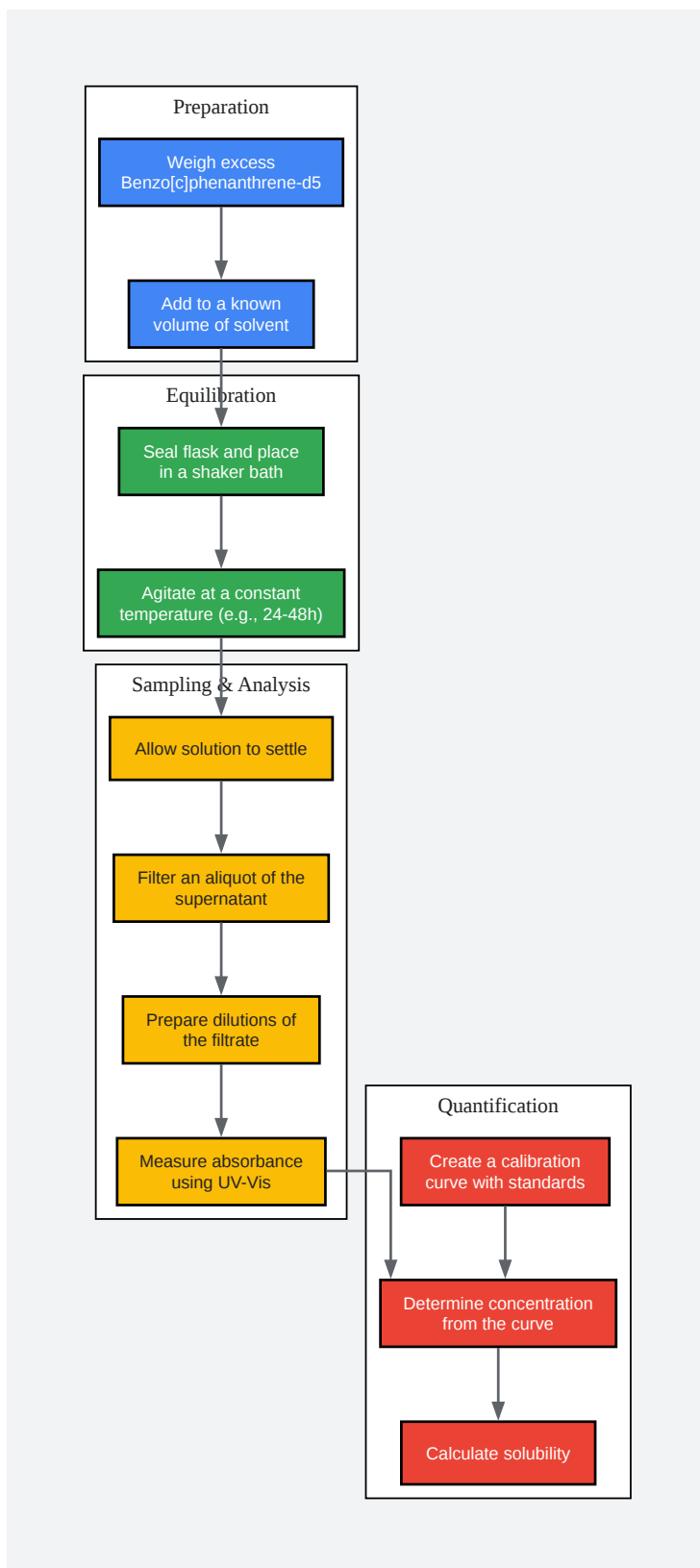
## Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The following is a detailed methodology for determining the solubility of a sparingly soluble compound like **Benzo[c]phenanthrene-d5** in an organic solvent, adapted from established protocols such as the OECD 105 guideline. This method involves creating a saturated solution and then measuring the concentration of the dissolved solute.

## Materials and Equipment

- **Benzo[c]phenanthrene-d5** (solid)
- Selected organic solvent (e.g., ethanol, hexane, toluene)
- Analytical balance
- Glass flasks with stoppers (e.g., 50 mL)
- Shaker or magnetic stirrer
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Syringes
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer
- Quartz cuvettes

## Experimental Workflow Diagram



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## References

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